

Technical Guide: Density of 2-Ethyl-3-methylbut-1-ene

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Compound of Interest

Compound Name: **2-Ethyl-3-methylbut-1-ene**

Cat. No.: **B13780073**

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This technical guide provides a comprehensive overview of the density of **2-Ethyl-3-methylbut-1-ene**, a volatile organic compound. The document details its physical properties, experimental protocols for density determination, and the factors influencing this key characteristic.

Physicochemical Properties of 2-Ethyl-3-methylbut-1-ene

2-Ethyl-3-methylbut-1-ene, with the chemical formula C₇H₁₄, is a colorless liquid.^[1] Density is a fundamental physical property that, in conjunction with other properties, is essential for the characterization of organic compounds.^{[2][3]} It is a critical parameter for converting measured volumes to volumes at standard temperatures and for various applications in chemical synthesis and quality control.^{[2][3]}

Quantitative Data Summary

The experimentally determined and reported density values for **2-Ethyl-3-methylbut-1-ene** are summarized in the table below. Variations in the reported values may be attributed to differences in experimental conditions such as temperature and pressure.

Parameter	Value	Unit	Reference
Density	0.704	g/cm ³	[2]
Density	0.719	g/mL	[4]
Density	0.7043	g/cm ³ (assumed)	[1]

Experimental Protocols for Density Determination

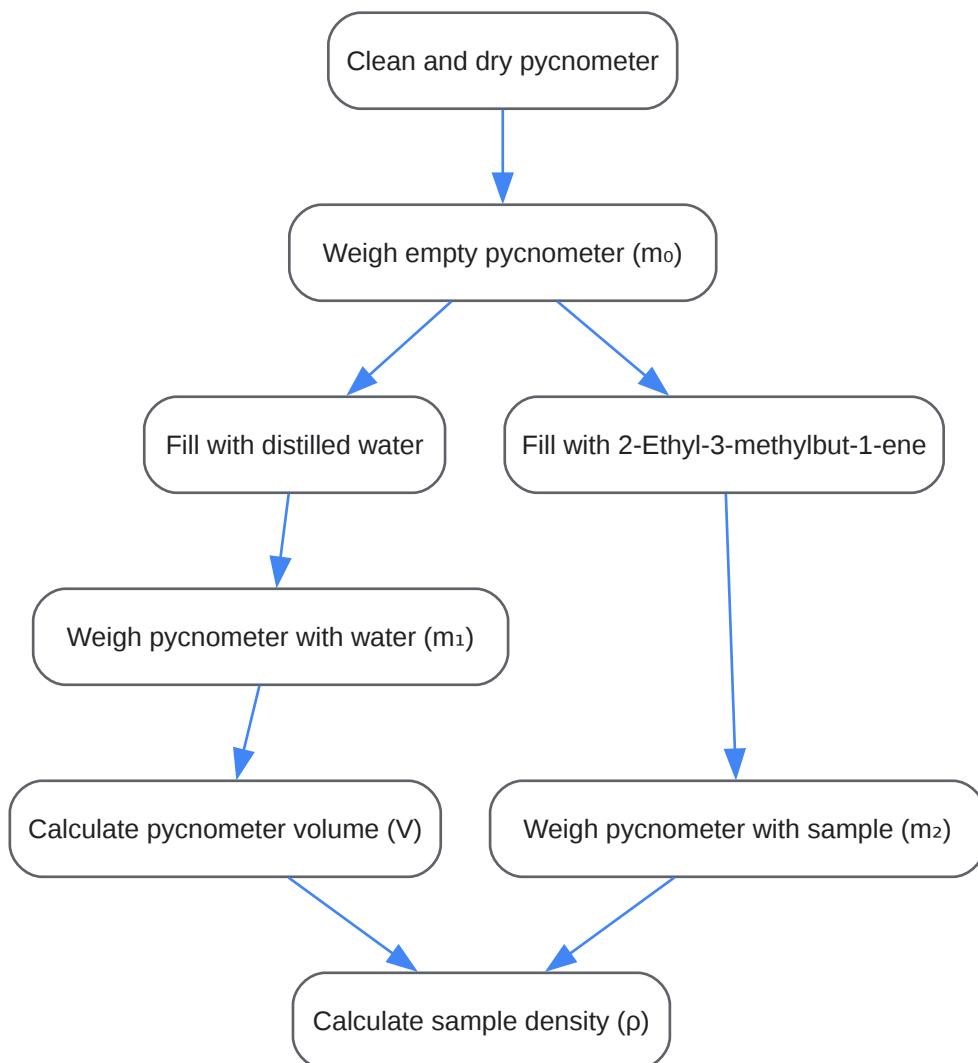
The accurate determination of the density of a liquid such as **2-Ethyl-3-methylbut-1-ene** can be achieved through several established methods. Two common and precise methods are detailed below.

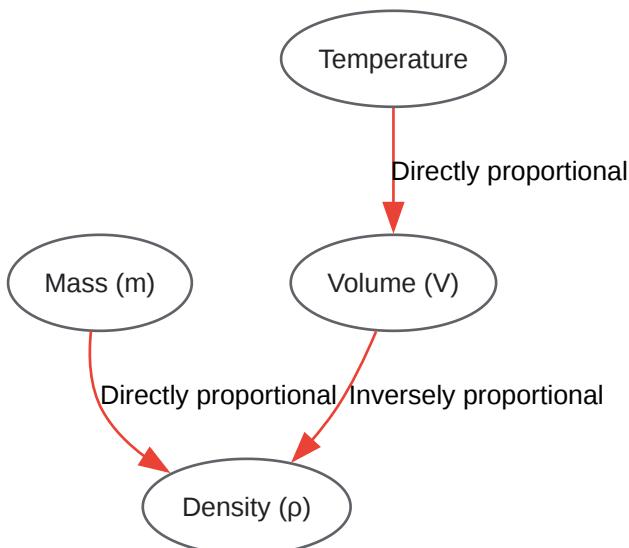
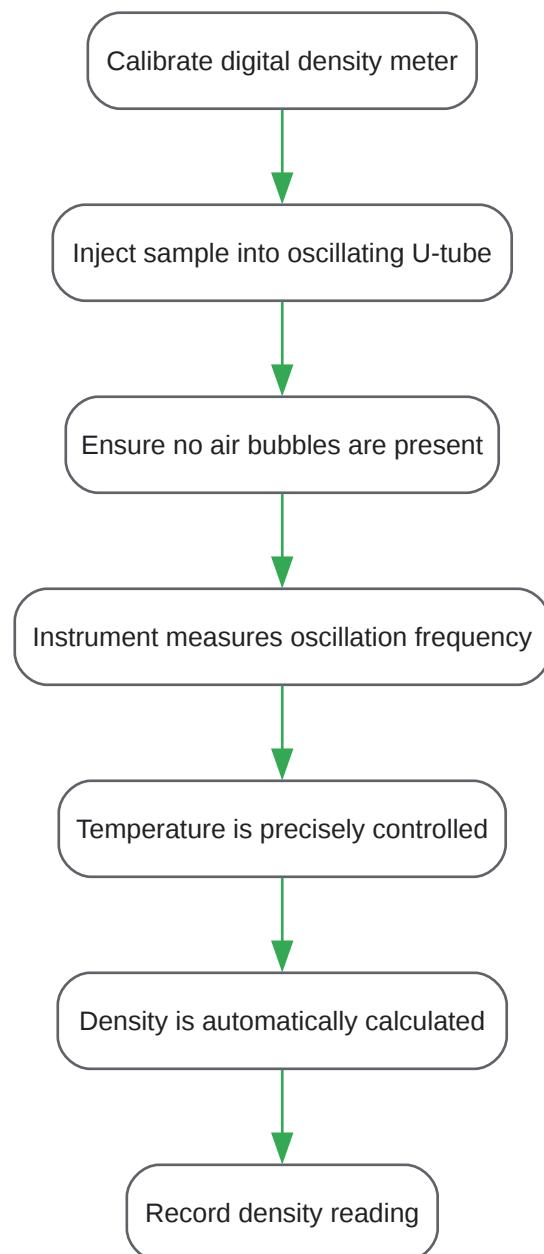
Method 1: Pycnometric Determination

The pycnometer method is a highly precise technique that determines density by measuring the mass of a precisely known volume of the liquid.[\[5\]](#) A pycnometer is a glass flask with a close-fitting ground glass stopper that has a capillary hole, allowing for a defined volume to be obtained with high accuracy.

Experimental Protocol:

- Preparation: The pycnometer and its stopper are thoroughly cleaned and dried, and their combined mass (m_0) is measured using an analytical balance.
- Calibration: The pycnometer is filled with a reference liquid of a well-known density, typically distilled water, at a constant temperature. The mass of the pycnometer filled with water (m_1) is recorded. The volume of the pycnometer (V) can then be calculated using the known density of water at that temperature.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **2-Ethyl-3-methylbut-1-ene**. Care is taken to ensure no air bubbles are present.[\[6\]](#)
- Weighing: The mass of the pycnometer filled with the sample (m_2) is measured.
- Calculation: The density of the sample (ρ) is calculated using the formula: $\rho = (m_2 - m_0) / V$.





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